

# Personal protective equipment for handling Tetraethylammonium chloride hydrate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Tetraethylammonium chloride hydrate*

Cat. No.: *B1357171*

[Get Quote](#)

## Essential Safety and Handling Guide for Tetraethylammonium Chloride Hydrate

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **Tetraethylammonium chloride hydrate** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development.

Chemical Identifier:

- Name: **Tetraethylammonium chloride hydrate**
- Synonyms: Etamon Chloride, TEAC
- CAS Number: 56-34-8 (anhydrous)[1]

## Hazard Identification and Personal Protective Equipment (PPE)

**Tetraethylammonium chloride hydrate** is classified as an irritant that can cause skin, eye, and respiratory tract irritation.[2] It is also hygroscopic, meaning it readily absorbs moisture from the air.[2]

## Hazard Summary:

Hazard Type	Description	Citations
Eye Irritation	Causes serious eye irritation. May lead to chemical conjunctivitis.	<a href="#">[1]</a> <a href="#">[2]</a>
Skin Irritation	Causes skin irritation upon contact.	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Respiratory Irritation	Inhalation of dust can irritate the respiratory tract and may cause delayed pulmonary edema.	<a href="#">[2]</a>
Ingestion	May cause gastrointestinal irritation with symptoms like nausea, vomiting, and diarrhea.	<a href="#">[1]</a> <a href="#">[2]</a>

## Recommended Personal Protective Equipment (PPE):

PPE Category	Specification	Citations
Eye/Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles conforming to OSHA's 29 CFR 1910.133 or European Standard EN166.	<a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Skin Protection	Wear appropriate protective gloves (inspect before use) and clothing to prevent skin exposure.	<a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[6]</a>
Respiratory Protection	A NIOSH/MSHA or European Standard EN 149 approved respirator is required when dust is generated or if exposure limits are exceeded. A respiratory protection program that meets OSHA's 29 CFR 1910.134 and ANSI Z88.2 requirements should be followed.	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[5]</a>

## Experimental Workflow and Handling Procedures

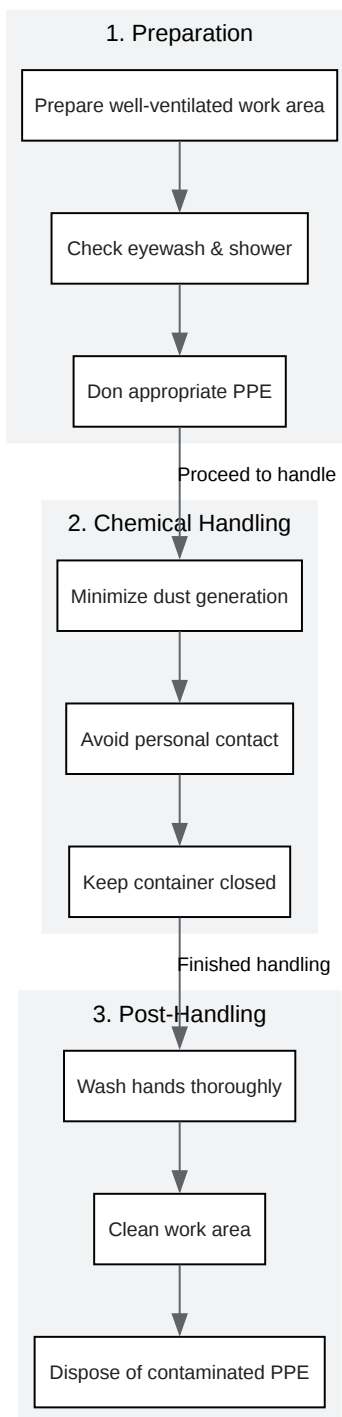
Proper handling and storage are crucial to minimize risks. Engineering controls, such as fume hoods and adequate ventilation, should be utilized to keep airborne concentrations low.[\[2\]](#) Facilities must be equipped with an eyewash station and a safety shower.[\[2\]](#)

Step-by-Step Handling Protocol:

- Preparation:
  - Ensure the work area is clean and well-ventilated.
  - Verify that an eyewash station and safety shower are accessible.

- Don the required PPE: safety goggles, gloves, and a lab coat. A respirator should be used if there is a risk of dust inhalation.
- Handling the Chemical:
  - Minimize the generation of dust.[\[2\]](#)
  - Avoid all personal contact, including inhalation and contact with skin and eyes.[\[7\]](#)
  - Keep the container tightly closed when not in use.[\[2\]](#)[\[6\]](#)
- Storage:
  - Store in a cool, dry, and well-ventilated area.[\[2\]](#)
  - Keep away from incompatible substances such as oxidizing agents.[\[1\]](#)
  - Protect from moisture due to its hygroscopic nature.[\[2\]](#)[\[6\]](#)
- After Handling:
  - Wash hands and any exposed skin thoroughly after handling.[\[2\]](#)[\[8\]](#)
  - Clean the work area.
  - Remove and properly store or dispose of contaminated PPE.[\[6\]](#)

## Safe Handling Workflow for Tetraethylammonium Chloride Hydrate



[Click to download full resolution via product page](#)

Caption: Safe handling workflow for **Tetraethylammonium chloride hydrate**.

## Emergency and Disposal Procedures

Immediate and appropriate responses to accidental exposure are critical.

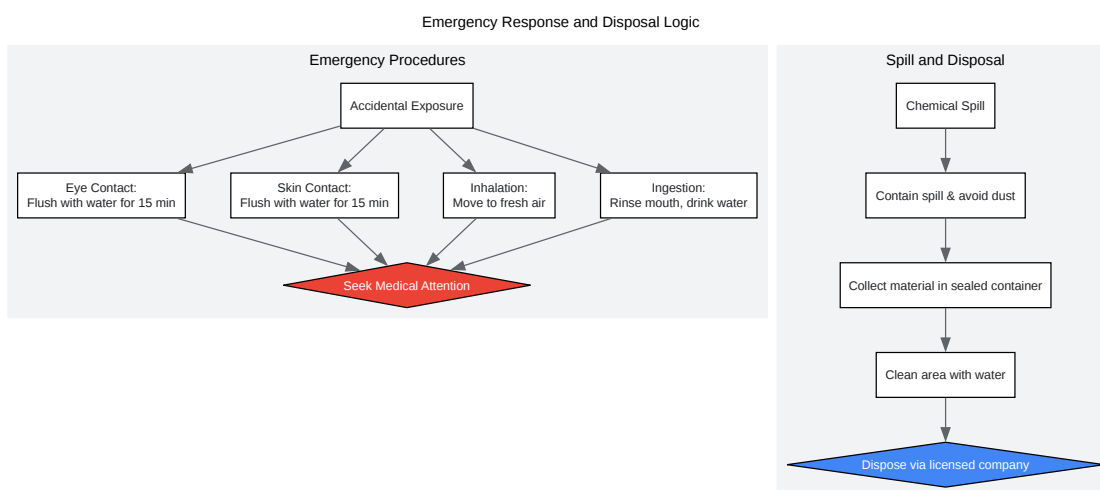
First-Aid Measures:

Exposure Route	First-Aid Protocol	Citations
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.	<a href="#">[2]</a> <a href="#">[9]</a>
Skin Contact	Flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Get medical aid if irritation develops or persists.	<a href="#">[2]</a>
Inhalation	Remove from exposure to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid.	<a href="#">[2]</a>
Ingestion	Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth and drink 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Get medical aid.	<a href="#">[2]</a>

Spill and Disposal Plan:

- Spills:

- For small spills, use appropriate tools to put the spilled solid in a convenient waste disposal container.[\[1\]](#)
- Clean up spills immediately, observing precautions in the Protective Equipment section.[\[2\]](#)
- Avoid generating dusty conditions.[\[2\]](#)
- Finish cleaning by spreading water on the contaminated surface and dispose of it according to local and regional authority requirements.[\[1\]](#)
- Disposal:
  - Dispose of contents and container to an approved waste disposal plant.[\[3\]](#)
  - Offer surplus and non-recyclable solutions to a licensed disposal company.[\[6\]](#)
  - One method of disposal is to dissolve or mix the material with a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber.[\[6\]](#)



[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References



- 1. [spectrumchemical.com](https://spectrumchemical.com) [[spectrumchemical.com](https://spectrumchemical.com)]
- 2. [pim-resources.coleparmer.com](https://pim-resources.coleparmer.com) [[pim-resources.coleparmer.com](https://pim-resources.coleparmer.com)]
- 3. [sigmaaldrich.com](https://sigmaaldrich.com) [[sigmaaldrich.com](https://sigmaaldrich.com)]
- 4. [echemi.com](https://echemi.com) [[echemi.com](https://echemi.com)]
- 5. [fishersci.com](https://fishersci.com) [[fishersci.com](https://fishersci.com)]
- 6. [chemicalbook.com](https://chemicalbook.com) [[chemicalbook.com](https://chemicalbook.com)]
- 7. [datasheets.scbt.com](https://datasheets.scbt.com) [[datasheets.scbt.com](https://datasheets.scbt.com)]
- 8. [fishersci.com](https://fishersci.com) [[fishersci.com](https://fishersci.com)]
- 9. [cloudfront.zoro.com](https://cloudfront.zoro.com) [[cloudfront.zoro.com](https://cloudfront.zoro.com)]
- To cite this document: BenchChem. [Personal protective equipment for handling Tetraethylammonium chloride hydrate]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1357171#personal-protective-equipment-for-handling-tetraethylammonium-chloride-hydrate>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

